

# Application Notes and Protocols for Laboratory Polymerization Using Trigonox 21

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## Compound of Interest

Compound Name: *Butyl octaneperoxoate*

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These notes provide a comprehensive overview and a general laboratory protocol for the use of Trigonox 21 (tert-Butyl peroxy-2-ethylhexanoate) as a thermal initiator for free-radical polymerization.

## Introduction

Trigonox 21 is a perester-type organic peroxide commonly employed as an initiator for the polymerization of various monomers, including ethylene, styrene, acrylonitrile, acrylates, and methacrylates.[1][2] It is also utilized in the curing of unsaturated polyester resins at elevated temperatures.[1][3][4][5] Its thermal decomposition generates free radicals that initiate the polymerization process. The choice of polymerization temperature is guided by the half-life of the initiator, which is the time required for half of the peroxide to decompose at a given temperature.

## Safety and Handling

Trigonox 21 is a thermally unstable substance and must be handled with extreme care. It can undergo self-accelerating decomposition, which can be violent if the material is confined.[5][6]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles (a face shield is preferred), chemical-resistant gloves (neoprene or synthetic rubber), and a lab coat.[6]

- Ventilation: Handle Trigonox 21 in a well-ventilated area, such as a chemical fume hood.[6]
- Ignition Sources: Eliminate all sources of ignition, including open flames, sparks, and hot surfaces.[6] Use explosion-proof equipment and non-sparking tools.[6]
- Incompatibilities: Avoid contact with reducing agents (e.g., amines), acids, alkalis, heavy metal compounds (e.g., accelerators, driers, metal soaps), rust, iron, and copper.[4][5][6] Do not mix with peroxide accelerators.[6]
- Storage: Store Trigonox 21 in its original, vented container in a dry, well-ventilated area away from heat and direct sunlight.[3][4][5][6] The recommended maximum storage temperature is 10°C, and the minimum is -30°C to prevent crystallization.[3][5] Never weigh out in the storage room.[4][5][6]
- Spills: In case of a spill, do not confine the material. Absorb the spill with an inert material like vermiculite and keep it moist for disposal.[6] Flush the area with large amounts of water and soap.[6]

## Physicochemical Properties and Specifications

The following tables summarize the key properties and specifications of Trigonox 21.

Table 1: Physical and Chemical Properties

Property	Value
Chemical Name	tert-Butyl peroxy-2-ethylhexanoate
CAS Number	3006-82-4
Molecular Weight	216.3 g/mol [3][4][5]
Appearance	Clear Liquid[3][4]
Density at 20°C	0.900 g/cm <sup>3</sup> [3][4]
Viscosity at 20°C	4.3 mPa.s[3][4]
Active Oxygen Content (Theoretical)	7.40%[3][4][5]

Table 2: Thermal Stability and Half-Life Data

Parameter	Value
Self-Accelerating Decomposition Temperature (SADT)	35°C[3][4][5]
Control Temperature (Tc)	20°C[4][5]
Emergency Temperature (Tem)	25°C[4][5]
Half-Life (t <sub>1/2</sub> ) in Chlorobenzene	0.1 hours at 113°C[3][5]
	1 hour at 91°C[3][5]
	10 hours at 72°C[3][5]

## Experimental Protocol: General Procedure for Laboratory-Scale Polymerization

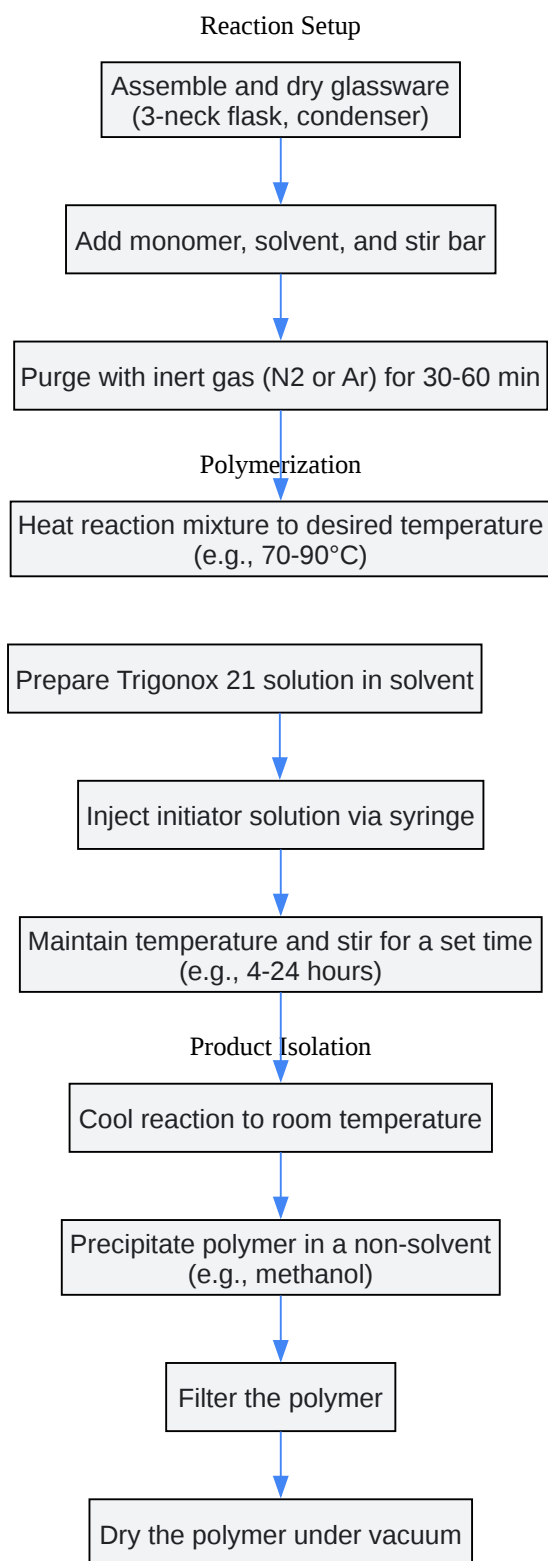
This protocol provides a general guideline for the free-radical polymerization of a vinyl monomer (e.g., styrene or methyl methacrylate) in a solvent using Trigonox 21 as the initiator. The exact conditions, such as initiator concentration, monomer concentration, temperature, and time, should be optimized for the specific monomer and desired polymer properties.

### Materials and Equipment:

- Vinyl monomer (e.g., styrene, methyl methacrylate), inhibitor removed
- Anhydrous solvent (e.g., toluene, chlorobenzene)
- Trigonox 21
- Nitrogen or Argon gas supply with a bubbler
- Three-neck round-bottom flask
- Reflux condenser

- Thermometer or thermocouple
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Septa and needles
- Ice bath
- Precipitating solvent (e.g., methanol, ethanol)
- Beaker
- Filtration apparatus (e.g., Büchner funnel and flask)
- Vacuum oven

Experimental Workflow Diagram:



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Caption: Experimental workflow for a typical laboratory polymerization using Trigonox 21.

## Procedure:

- Reaction Setup:
  - Assemble a three-neck round-bottom flask with a reflux condenser, a thermometer, and a septum for inert gas purging and reagent addition. Ensure all glassware is dry.
  - Add the desired amount of monomer and solvent to the flask along with a magnetic stir bar.
  - Purge the reaction mixture with nitrogen or argon for 30-60 minutes to remove dissolved oxygen, which can inhibit free-radical polymerization.
- Initiation and Polymerization:
  - While purging, begin heating the reaction mixture to the desired polymerization temperature. The temperature should be chosen based on the half-life of Trigonox 21 to achieve a suitable initiation rate (e.g., 70-90°C).<sup>[1][2][7]</sup>
  - In a separate, small, dry vial, prepare a solution of Trigonox 21 in a small amount of the reaction solvent. The amount of initiator will typically be in the range of 0.1 to 2.0 mol% with respect to the monomer.
  - Once the reaction mixture has reached the target temperature, inject the Trigonox 21 solution into the flask using a syringe.
  - Maintain the reaction at a constant temperature under an inert atmosphere and with continuous stirring for the desired reaction time (typically 4 to 24 hours). The progress of the polymerization can be monitored by taking samples and analyzing for monomer conversion (e.g., by GC or NMR) or by observing the increase in viscosity.
- Work-up and Polymer Isolation:
  - After the desired polymerization time, stop the heating and allow the reaction mixture to cool to room temperature. An ice bath can be used to rapidly quench the polymerization.

- Slowly pour the viscous polymer solution into a beaker containing a stirred, large excess of a non-solvent (e.g., methanol for polystyrene or polymethyl methacrylate) to precipitate the polymer.
- Collect the precipitated polymer by filtration.
- Wash the polymer with fresh non-solvent to remove any unreacted monomer and initiator residues.
- Dry the polymer in a vacuum oven at a moderate temperature (e.g., 40-60°C) until a constant weight is achieved.

## Applications and Further Considerations

- **Monomer Systems:** Trigonox 21 is suitable for the polymerization of a wide range of monomers. For the polymerization of styrene, a temperature of approximately 90°C is often used.<sup>[1][2][7]</sup> For acrylates and methacrylates, a temperature range of 80-150°C is suggested.<sup>[8]</sup>
- **Co-initiators:** In many industrial applications, Trigonox 21 is used in combination with other peroxides to broaden the polymerization temperature range.<sup>[1][3]</sup> For instance, in styrene polymerization, it can be used with initiators like tert-Butyl peroxybenzoate (Trigonox C) or tert-butylperoxy 2-ethylhexyl carbonate (Trigonox 117).<sup>[1][2][3]</sup>
- **Curing of Resins:** Trigonox 21 is also used as a curing agent for unsaturated polyester resins, particularly in hot press molding applications (SMC/BMC) in the temperature range of 120-160°C.<sup>[1][3][4][5]</sup> It can also be used with a cobalt accelerator for curing at temperatures of 60°C and higher.<sup>[1][4][5]</sup>

Disclaimer: This document provides general guidelines. Users should always consult the Safety Data Sheet (SDS) for Trigonox 21 before use and perform their own risk assessment.<sup>[3][4][5]</sup> The experimental conditions should be carefully evaluated and optimized for each specific application.

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